Introduction to (S)-SIPHOS-PE: A Privileged Ligand Architecture

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Compound of Interest

Compound Name:	*(S)-Siphos*
CAS No.:	*443965-14-8*
Cat. No.:	*B2424989*

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(S)-SIPHOS-PE, chemically known as (11aS)-(−)-10,11,12,13-Tetrahydrodiindeno[7,1-de:1′,7′-fg][1][2][3]dioxaphosphocin-5-bis[(R)-1-phenylethyl]amine, is a member of the widely utilized phosphoramidite family of ligands.[1][3] Its unique structural framework, characterized by a C2-symmetric spirobiindane backbone, imparts exceptional steric bulk and a well-defined chiral pocket around the coordinating phosphorus atom. This architecture is instrumental in achieving high levels of enantioselectivity in a variety of metal-catalyzed reactions.

The causality behind the experimental success of **(S)-SIPHOS**-PE lies in its modular synthesis, which allows for fine-tuning of steric and electronic properties. The spirobiindane moiety provides a rigid and sterically demanding scaffold, while the bis[(R)-1-phenylethyl]amine group attached to the phosphorus atom further defines the chiral environment. This combination of features makes **(S)-SIPHOS**-PE a highly effective ligand for stereochemical control in reactions involving prochiral substrates.

Core Molecular Attributes of (S)-SIPHOS-PE

A thorough understanding of the physicochemical properties of **(S)-SIPHOS**-PE is essential for its effective application in the laboratory. The key molecular and physical data are summarized

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in the table below.

Property	Value	Reference
Molecular Formula	$C_{33}H_{32}NO_2P$	[1]
Molecular Weight	505.59 g/mol	[1]
CAS Number	500997-70-6	[1]
Appearance	White to off-white powder	[1]
Melting Point	120-125 °C	[1]
Optical Rotation	$[\alpha]_{22}/D$ −65.0°, c = 1 in chloroform	[1]
Storage Conditions	-20°C, under inert atmosphere	[1]

Applications in Asymmetric Catalysis

(S)-SIPHOS-PE has demonstrated remarkable efficacy in a range of metal-catalyzed asymmetric transformations. This section will detail its application in three key reaction classes, providing both mechanistic insights and validated experimental protocols.

Palladium-Catalyzed Intramolecular Dearomative Arylation of Indoles

The construction of spiroindolenine scaffolds bearing a C2-quaternary stereocenter is a significant challenge in organic synthesis. The combination of a palladium catalyst and **(S)-SIPHOS**-PE enables a highly enantioselective intramolecular dearomative arylation of haloaryl-substituted indoles.[2][4]

Mechanistic Rationale: The proposed catalytic cycle, illustrated below, involves the oxidative addition of the palladium(0) complex to the aryl halide. Subsequent intramolecular carbopalladation onto the indole C2-C3 double bond forms a new C-C bond and generates the spirocyclic core. The chiral environment created by the **(S)-SIPHOS**-PE ligand dictates the facial selectivity of this insertion, leading to high enantioselectivity. Reductive elimination of the

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palladium catalyst regenerates the active species and furnishes the desired spiroindolenine product.

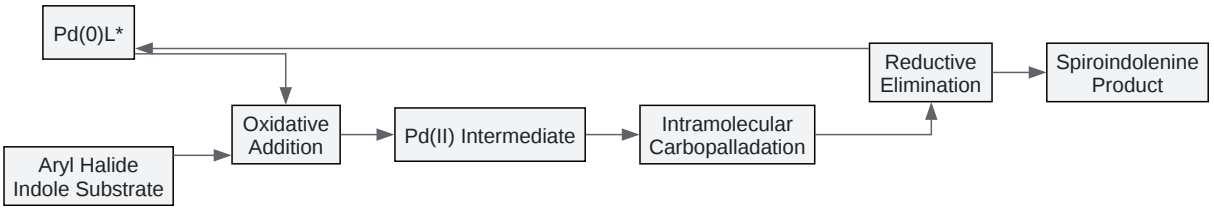

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Figure 1: Catalytic Cycle for Pd-Catalyzed Dearomative Arylation.

Experimental Protocol: Synthesis of Spiroindolenines[2]

- To an oven-dried Schlenk tube, add $Pd_2(dba)_3$ (2.5 mol%), **(S)-SIPHOS**-PE (5 mol%), and the indole substrate (1.0 equiv.).
- Evacuate and backfill the tube with argon three times.
- Add anhydrous toluene (0.1 M) and then add a freshly prepared solution of the base (e.g., Cs_2CO_3, 2.0 equiv.) in a suitable solvent.
- Stir the reaction mixture at the specified temperature (e.g., 80-100 °C) and monitor by TLC or LC-MS until the starting material is consumed.
- Upon completion, cool the reaction to room temperature, dilute with an organic solvent (e.g., ethyl acetate), and filter through a pad of Celite.
- Concentrate the filtrate under reduced pressure and purify the residue by flash column chromatography on silica gel to afford the desired spiroindolenine.

Copper-Catalyzed Enantioselective Conjugate Addition

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The conjugate addition of organometallic reagents to α,β-unsaturated carbonyl compounds is a cornerstone of C-C bond formation. The use of a copper catalyst with **(S)-SIPHOS**-PE facilitates the highly enantioselective 1,4-addition of diethylzinc to cyclic enones.[1]

Mechanistic Considerations: The active catalyst is believed to be a copper(I) complex of **(S)-SIPHOS**-PE. This complex coordinates to the enone, activating it towards nucleophilic attack. The diethylzinc reagent then delivers an ethyl group to the β-position of the enone in a highly stereocontrolled manner, dictated by the chiral ligand. Subsequent protonolysis of the resulting zinc enolate yields the β-ethylated ketone.

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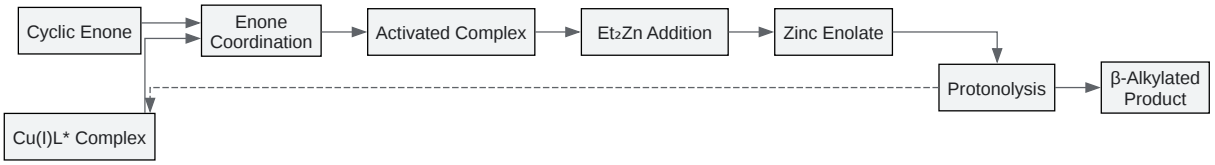

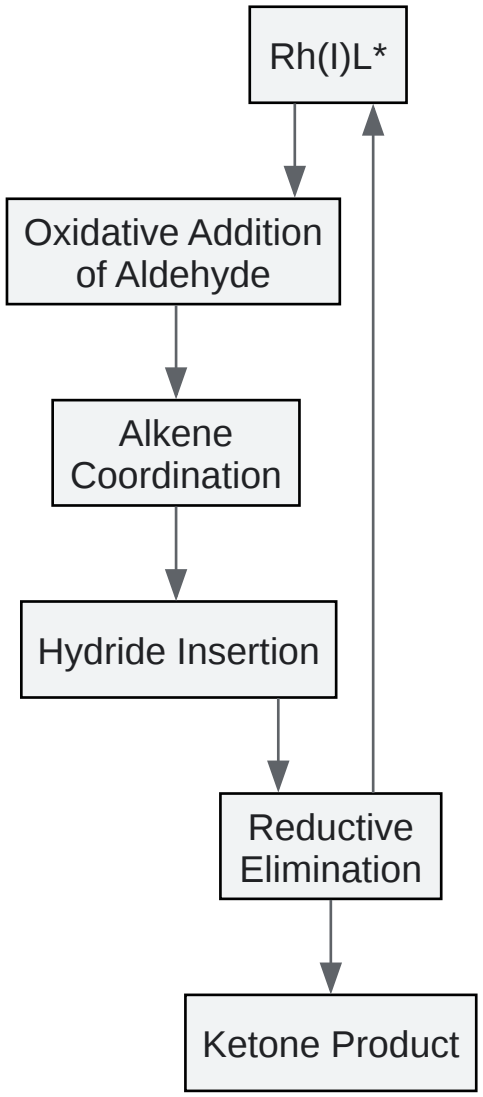

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